

1-Dodecene: A High-Temperature Solvent for Specialized Chemical Reactions

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Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B104418

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

1-Dodecene, an alpha-olefin with the formula $C_{12}H_{24}$, is a colorless liquid with a high boiling point (213-216 °C) and low water solubility, making it an ideal solvent for a variety of high-temperature chemical reactions.^{[1][2]} Its chemical inertness under many reaction conditions, coupled with its ability to dissolve a wide range of organic compounds, has led to its use in specialized applications such as nanoparticle synthesis, hydroformylation, and certain cross-coupling reactions. This document provides detailed application notes and protocols for the use of **1-dodecene** as a high-temperature solvent.

Physicochemical Properties of 1-Dodecene

A comprehensive understanding of the physical and chemical properties of **1-dodecene** is crucial for its effective and safe use in high-temperature applications.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄	[3]
Molar Mass	168.32 g/mol	[3]
Appearance	Colorless liquid	[3]
Odor	Mild, pleasant	[2]
Boiling Point	213-216 °C	[2]
Melting Point	-35 °C	[2]
Flash Point	77 °C	[1]
Autoignition Temperature	225 °C	[1]
Density	0.758 g/mL at 20 °C	[2]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, petroleum ether	[2]
Vapor Density	5.8 (vs air)	[2]
Vapor Pressure	0.2 mm Hg (20 °C)	[2]

Safety and Handling

1-Dodecene is a combustible liquid and should be handled with appropriate safety precautions, especially when heated to high temperatures.[4][5]

General Safety Precautions:

- Work in a well-ventilated area, preferably in a fume hood.[4]
- Keep away from open flames, sparks, and other sources of ignition.[1][4]
- Use a closed system for reactions above 77°C.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[5]

- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (neoprene or nitrile rubber), and a lab coat.[5]
- In case of fire, use carbon dioxide, dry chemical, or foam extinguishers. Avoid using a high-volume water jet.[1]

First Aid Measures:

- After inhalation: Move the victim to fresh air. Seek medical advice if you feel unwell.[5]
- After skin contact: Wash with plenty of soap and water.[5]
- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[5][6]
- After ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.[1][4]

Applications in High-Temperature Reactions

Nanoparticle Synthesis

1-Dodecene and its longer-chain analogue, 1-octadecene, are widely used as high-boiling point solvents for the synthesis of high-quality nanocrystals, including quantum dots (e.g., CdSe, CdS) and metal oxide nanoparticles. The high temperature allows for the necessary activation energy for precursor decomposition and crystal growth, while the solvent's coordinating ability can influence the size, shape, and surface chemistry of the resulting nanoparticles.

Experimental Protocol: Synthesis of Cadmium Selenide (CdSe) Quantum Dots

This protocol is adapted from procedures using 1-octadecene, a common substitute for **1-dodecene** in this application.

Materials:

- Cadmium oxide (CdO)

- Myristic acid
- **1-Dodecene**
- Selenium (Se) powder
- Trioctylphosphine (TOP)
- Methanol
- Hexane
- Standard air-free synthesis equipment (Schlenk line, three-neck flask, condenser, thermocouple, heating mantle)

Procedure:

- In a three-neck flask, combine CdO (e.g., 0.13 g, 1 mmol) and myristic acid (e.g., 0.50 g, 2.2 mmol).
- Add **1-dodecene** (10 mL) to the flask.
- Heat the mixture to 150 °C under an inert atmosphere (e.g., Argon) with stirring. The solution should become clear and colorless upon the formation of cadmium myristate.
- In a separate vial under an inert atmosphere, dissolve Se powder (e.g., 0.079 g, 1 mmol) in TOP (2 mL) to prepare a TOP-Se solution. Gentle heating may be necessary.
- Increase the temperature of the cadmium precursor solution to 240 °C.
- Rapidly inject the TOP-Se solution into the hot reaction flask.
- The reaction progress, and thus the size of the quantum dots, can be monitored by taking aliquots at different time intervals and observing their fluorescence under UV light.
- After the desired reaction time, cool the mixture to room temperature.
- Add an excess of methanol to precipitate the quantum dots.

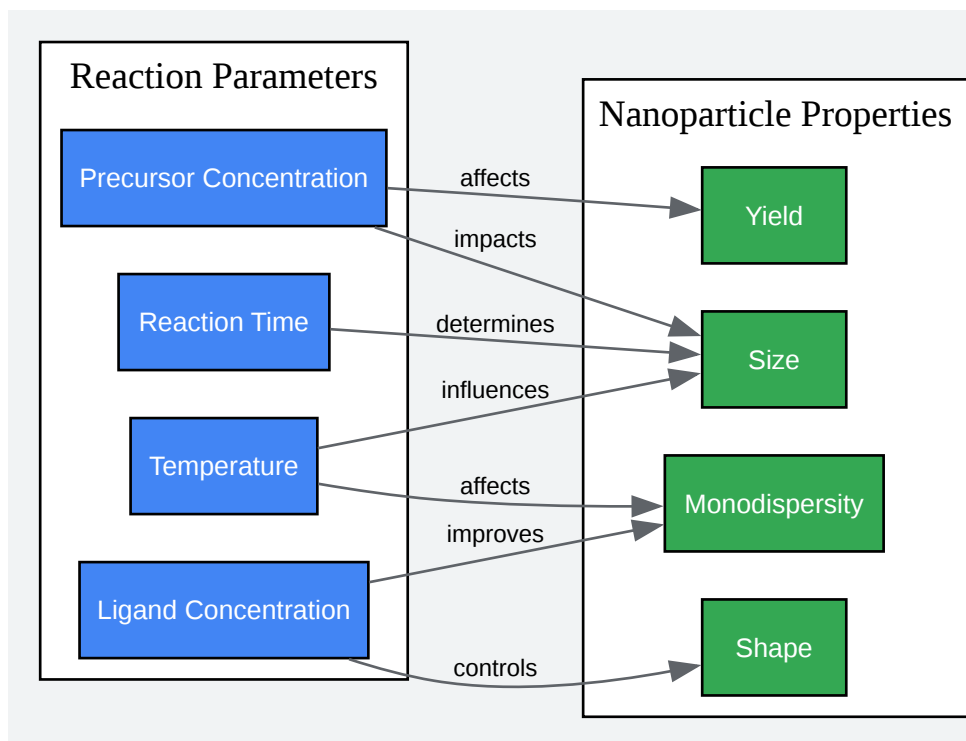
- Centrifuge the mixture to collect the quantum dot pellet.
- Discard the supernatant and re-disperse the pellet in hexane.
- Repeat the precipitation and re-dispersion steps two more times for purification.
- The final purified CdSe quantum dots can be stored as a solution in hexane.

Quantitative Data: Factors Influencing Nanoparticle Synthesis

The size and properties of nanoparticles are highly dependent on reaction parameters. The following table summarizes the general effects of key parameters on the synthesis of nanoparticles in a high-boiling point solvent like **1-dodecene**.

Parameter	Effect on Nanoparticle Size	General Observations
Temperature	Higher temperature generally leads to smaller, more uniform nanoparticles due to faster nucleation rates.[7][8]	The effect can be complex and depends on the relative rates of nucleation and growth.[8]
Reaction Time	Longer reaction times typically result in larger nanoparticles due to crystal growth (Ostwald ripening).	The growth rate can be controlled by adjusting the temperature and precursor concentration.
Precursor Concentration	Higher precursor concentrations can lead to the formation of larger nanoparticles.	The ratio of precursors can also influence the stoichiometry and properties of the resulting nanoparticles.
Ligand/Surfactant Concentration	The type and concentration of capping ligands can control the size and shape of the nanoparticles by passivating the surface and preventing aggregation.	

Diagram: Factors Influencing Nanoparticle Synthesis



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Caption: Key parameters influencing nanoparticle properties in high-temperature synthesis.

Hydroformylation

Hydroformylation, or oxo synthesis, is an important industrial process for the production of aldehydes from alkenes. **1-Dodecene** can be hydroformylated at high temperatures and pressures in the presence of a suitable catalyst, typically a rhodium complex.

Experimental Protocol: Rhodium-Catalyzed Hydroformylation of **1-Dodecene**

This is a generalized protocol based on literature descriptions.

Materials:

- **1-Dodecene**
- Rhodium catalyst precursor (e.g., $\text{Rh}(\text{acac})(\text{CO})_2$)
- Ligand (e.g., a phosphine or phosphite ligand)

- Syngas (a mixture of CO and H₂)
- High-pressure reactor (autoclave)

Procedure:

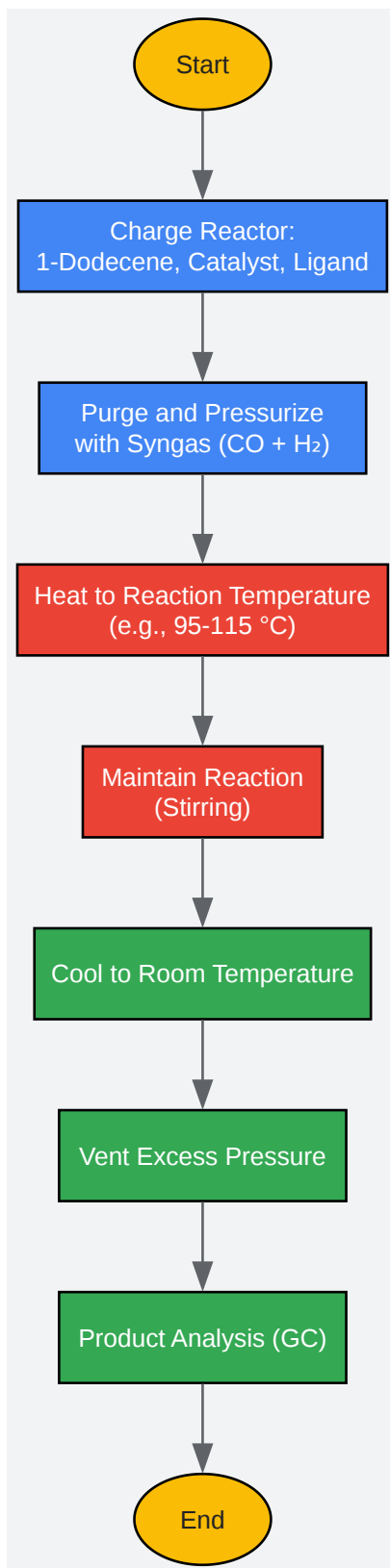
- Charge the high-pressure reactor with **1-dodecene**, the rhodium catalyst precursor, and the ligand.
- Seal the reactor and purge it several times with syngas.
- Pressurize the reactor with syngas to the desired pressure.
- Heat the reactor to the reaction temperature while stirring.
- Maintain the reaction at the set temperature and pressure for the desired duration.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess pressure.
- Analyze the product mixture (e.g., by gas chromatography) to determine the conversion and selectivity.

Quantitative Data: Hydroformylation of **1-Dodecene**

The following table presents representative data for the hydroformylation of **1-dodecene**, illustrating the effect of temperature on conversion and product selectivity.

Temperature (°C)	Pressure (bar)	Catalyst	Ligand	Conversion (%)	n/iso Ratio	Reference
95	40	Rh(acac)(CO) ₂	Sulfoxantphos	~60 (after 24h)	98:2	[9]
100-115	20	Rh-biphephos	Biphephos	-	-	[10]
95-115	-	Rh(acac)(CO) ₂	-	-	-	[11]

Diagram: Hydroformylation Reaction Workflow

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Caption: General workflow for a hydroformylation reaction.

Conclusion

1-Dodecene is a valuable high-boiling point solvent for a range of high-temperature chemical reactions. Its properties allow for precise temperature control, which is critical for controlling reaction kinetics and product outcomes in processes like nanoparticle synthesis and hydroformylation. Proper safety precautions are essential when working with **1-dodecene** at elevated temperatures. The provided protocols and data serve as a starting point for researchers to develop and optimize their specific applications of this versatile solvent.

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